

# Toxicological profile of cyhalothrin on non-target organisms

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Cyhalothrin**

Cat. No.: **B162358**

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An In-depth Technical Guide on the Toxicological Profile of **Cyhalothrin** on Non-Target Organisms

## Introduction

**Cyhalothrin** is a synthetic pyrethroid insecticide, a class of chemicals engineered to mimic the insecticidal properties of naturally occurring pyrethrins found in Chrysanthemum flowers.<sup>[1]</sup> It is a broad-spectrum, non-systemic insecticide with rapid contact and stomach action, utilized extensively in agriculture to control a wide array of pests on crops like cotton, cereals, and vegetables, as well as in public health applications.<sup>[1][2][3]</sup>

**Cyhalothrin** exists as several stereoisomers due to its multiple chiral centers. The most common commercial formulations are lambda-**cyhalothrin**, which is an enriched mixture of the most active isomers, and gamma-**cyhalothrin**, which is the single most biologically active isomer.<sup>[2][4]</sup> Consequently, gamma-**cyhalothrin** is expected to be approximately twice as toxic as lambda-**cyhalothrin**.<sup>[5][6]</sup> Due to their lipophilic nature, **cyhalothrins** have a low water solubility and a high octanol-water partition coefficient (K<sub>ow</sub>), causing them to bind strongly to soil and organic matter.<sup>[7][8]</sup>

While effective against target pests, the broad-spectrum nature of **cyhalothrin** raises significant concerns about its impact on non-target organisms, which are crucial for ecological balance. This guide provides a comprehensive toxicological profile of **cyhalothrin**, focusing on its effects on aquatic organisms, birds, mammals, and beneficial insects. It summarizes

quantitative toxicity data, details relevant experimental protocols, and illustrates key mechanisms and workflows.

## Mechanism of Action

Like other pyrethroids, **cyhalothrin** is a potent neurotoxin.<sup>[1][4]</sup> Its primary mode of action involves the disruption of the normal functioning of the nervous system.<sup>[1][9]</sup> **Cyhalothrin** targets the voltage-gated sodium channels in the axonal membranes of nerve cells.<sup>[1][10]</sup> It binds to these channels, preventing their closure after an action potential has been initiated.<sup>[1][10]</sup> This leads to a prolonged influx of sodium ions into the axon, causing repetitive nerve impulses, which result in paralysis and ultimately the death of the organism.<sup>[1][9]</sup>





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Ontario, CA 91761, United States  
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Email: [info@benchchem.com](mailto:info@benchchem.com)